

Operational Guide: PA-6 Dihydrochloride Disposal & Safety

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Compound of Interest

Compound Name: PA-6 dihydrochloride

CAS No.: 1199627-07-0

Cat. No.: B6356395

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Immediate Action Card: Spills & Exposure

Print this section and post it near the storage area.

Event	Immediate Protocol
Skin Contact	Wash with soap and water for 15 minutes. Remove contaminated clothing.
Eye Contact	Rinse cautiously with water for 15 minutes. Remove contact lenses if present.
Inhalation	Move to fresh air immediately. If breathing is difficult, give oxygen.
Minor Spill (<100 mg)	Wet wipe with 70% Ethanol or DMSO. Place wipes in a sealed hazardous waste bag.
Major Spill (>100 mg)	Evacuate area. Wear full PPE (Tyvek suit, respirator). Use a damp absorbent pad to avoid dust generation.

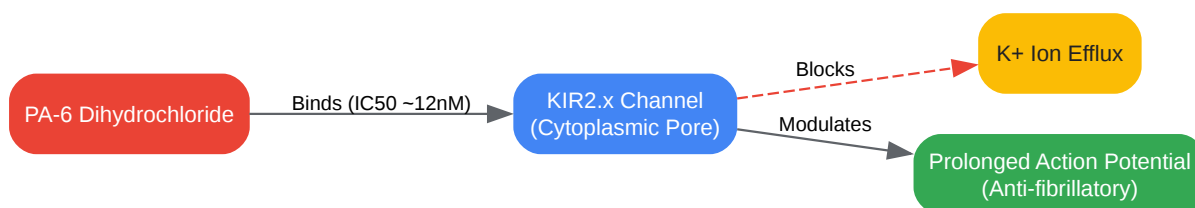
Chemical Profile & Hazard Identification

To dispose of a chemical safely, you must understand its reactivity and biological activity. PA-6 is not just a salt; it is a potent cardiac ion channel blocker.

- Chemical Name: **PA-6 dihydrochloride** (Pentamidine Analogue 6)
- CAS Number: 1199627-07-0 (salt) / 500715-03-7 (free base)
- Molecular Target: KIR2.x channels (current).[1]
- Physical State: Off-white to yellow solid.
- Solubility: Soluble in DMSO (~100 mM) and Water (moderate).
- Key Hazard: Cardiotoxicity. As a potent inhibitor, accidental ingestion or systemic absorption can cause arrhythmias (QT prolongation).
- Stability: Hygroscopic. Store at -20°C.

Mechanism of Action (Why Safety Matters)

PA-6 blocks the cytoplasmic pore of the KIR2.1 channel, preventing potassium efflux. This biological activity persists in waste streams, necessitating deactivation or incineration.



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Figure 1: Mechanism of PA-6 inhibition on KIR2.x channels.[2][3] The high potency (IC₅₀ ~12 nM) dictates that even trace amounts in waste are biologically significant.

Personal Protective Equipment (PPE)

Treat PA-6 as a High-Potency Active Pharmaceutical Ingredient (HPAPI) during handling and disposal.

- Respiratory: N95 mask minimum; P100 respirator recommended if handling open powder outside a fume hood.
- Hands: Double nitrile gloves (0.11 mm minimum thickness).
- Eyes: Chemical splash goggles.
- Body: Lab coat with cuffed sleeves.

Step-by-Step Disposal Protocol

A. Solid Waste (Contaminated Consumables)

Includes: Weighing boats, pipette tips, gloves, and empty vials.

- Segregation: Do not mix with general trash or biohazard waste (unless infectious agents are also present).
- Containment: Place all solid waste into a transparent, sealable polyethylene bag (minimum 4 mil thickness).
- Labeling: Label as "Hazardous Chemical Waste - Toxic Solid".
 - Constituent: **PA-6 Dihydrochloride**.
 - Hazard:[4] Toxic/Irritant.
- Disposal Stream: High-temperature incineration.

B. Liquid Waste (Stock Solutions & Media)

Includes: DMSO stocks, cell culture media containing PA-6.

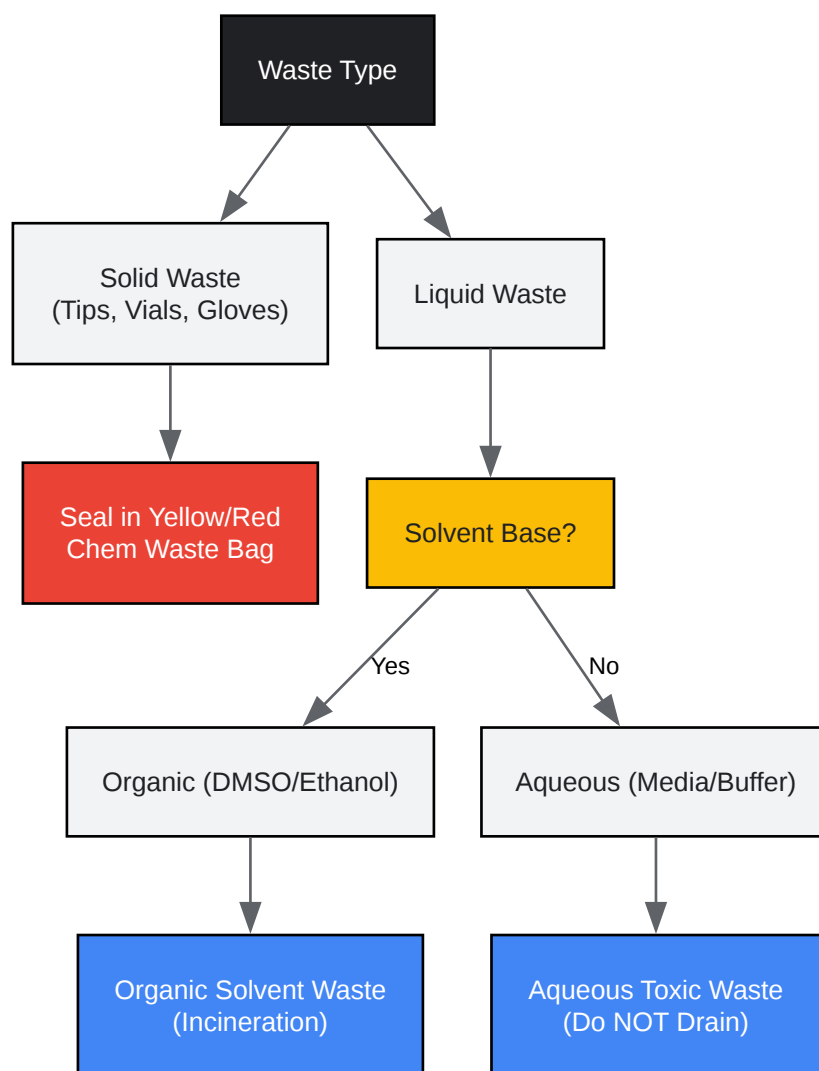
Scenario 1: High Concentration Stocks (DMSO)

- Collection: Pour into a dedicated "Halogenated Organic Solvent" waste container. (Note: While PA-6 itself isn't a solvent, DMSO stocks often go here; check local EHS rules. If non-halogenated is preferred for DMSO, use that).
- Rinsing: Rinse the original vial with DMSO or Ethanol once, adding the rinse to the waste container.

Scenario 2: Aqueous Cell Culture Media (<10 μ M)

- Deactivation: Do NOT pour down the sink.
- Collection: Collect in a carboy labeled "Aqueous Chemical Waste - Toxic".
- Neutralization (Optional but Recommended): If your facility permits, treat with 10% bleach for 30 minutes to degrade biological contaminants, though this does not guarantee chemical destruction of the PA-6 molecule. Incineration of the liquid waste is the only guaranteed disposal method.

C. Disposal Decision Tree



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Figure 2: Decision matrix for segregating PA-6 waste streams to ensure compliance with environmental safety standards.

Regulatory & Compliance Notes

- EPA Classification (USA): PA-6 is not explicitly P-listed or U-listed, but it falls under the "Characteristic Waste" definition if it exhibits toxicity. Always default to hazardous waste.
- Drain Disposal: Strictly PROHIBITED. Potassium channel blockers can affect aquatic life even at nanomolar concentrations.

- Container Compatibility: HDPE (High-Density Polyethylene) or Glass. Avoid low-grade plastics for DMSO solutions as DMSO can leach plasticizers.

References

- Takanari, H., et al. (2013).[1][3] "Efficient and specific cardiac IK1 inhibition by a new pentamidine analogue." [1][3][4][5][6][7] *Cardiovascular Research*, 99(1), 203–214.[1] Retrieved from [[Link](#)]
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